

Comprehensive Safety and Operational Guide for N-2-(Hydroxyethyl)-L-valine-d4

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Compound of Interest

Compound Name: N-2-(Hydroxyethyl)-L-valine-d4

Cat. No.: B12390791

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This guide provides essential safety, handling, and disposal protocols for **N-2-(Hydroxyethyl)-L-valine-d4**, catering to researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper management of this deuterated amino acid derivative.

Chemical Identifier and Properties Summary

A summary of the key chemical identifiers and properties for **N-2-(Hydroxyethyl)-L-valine-d4** is presented below.

Property	Value
Chemical Name	(2S)-3-methyl-2-[(1,1,2,2-tetradeuterio-2-hydroxyethyl)amino]butanoic acid[1]
Synonyms	N-2-(Hydroxyethyl)-L-Valine-D4[1]
CAS Number	120398-50-7[1]
Molecular Formula	C7H11D4NO3[1]
Molecular Weight	165.22 g/mol [1]
Appearance	White Crystalline Solid[2]
Storage Temperature	-20°C[1] or 2-8°C Refrigerator, Under Inert Atmosphere[2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **N-2-(Hydroxyethyl)-L-valine-d4** is not readily available, the SDS for the non-deuterated analog, L-Valine, suggests that the compound is not classified as hazardous. However, as with any chemical, it is crucial to handle it with care to minimize exposure. The toxicological properties of this specific deuterated compound have not been fully investigated.[3]

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 standards.[3][4]
Face Shield	Recommended when there is a risk of splashing.[5]	
Hand Protection	Disposable Nitrile or Latex Gloves	Inspect before use and change frequently, especially after contact with the substance.[6][7]
Body Protection	Laboratory Coat	Should be clean, buttoned, and fit properly to cover as much skin as possible.[6]
Respiratory Protection	Not generally required under normal use conditions with adequate ventilation.	If dust is generated, a NIOSH-approved respirator may be necessary.[4][8]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **N-2-(Hydroxyethyl)-L-valine-d4** and ensuring laboratory safety.

Operational Plan: Step-by-Step Handling Protocol

- Preparation: Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily accessible.
- Weighing and Aliquoting:
 - Perform these tasks in a designated area, preferably within a chemical fume hood or on a bench with good ventilation to minimize inhalation of any dust.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound.
 - Close the container tightly after use to prevent contamination and exposure.
- Dissolving:
 - When preparing solutions, add the solid to the solvent slowly.
 - If the dissolution process is exothermic or generates fumes, perform this step in a fume hood.
- Post-Handling:
 - Clean the work area thoroughly after handling is complete.
 - Wash hands thoroughly with soap and water.

Storage Plan

- Short-term Storage: Store in a tightly sealed container in a refrigerator at 2-8°C.[2]
- Long-term Storage: For extended periods, store at -20°C in a tightly sealed container under an inert atmosphere.[1]
- Incompatible Materials: Keep away from strong oxidizing agents.[4]

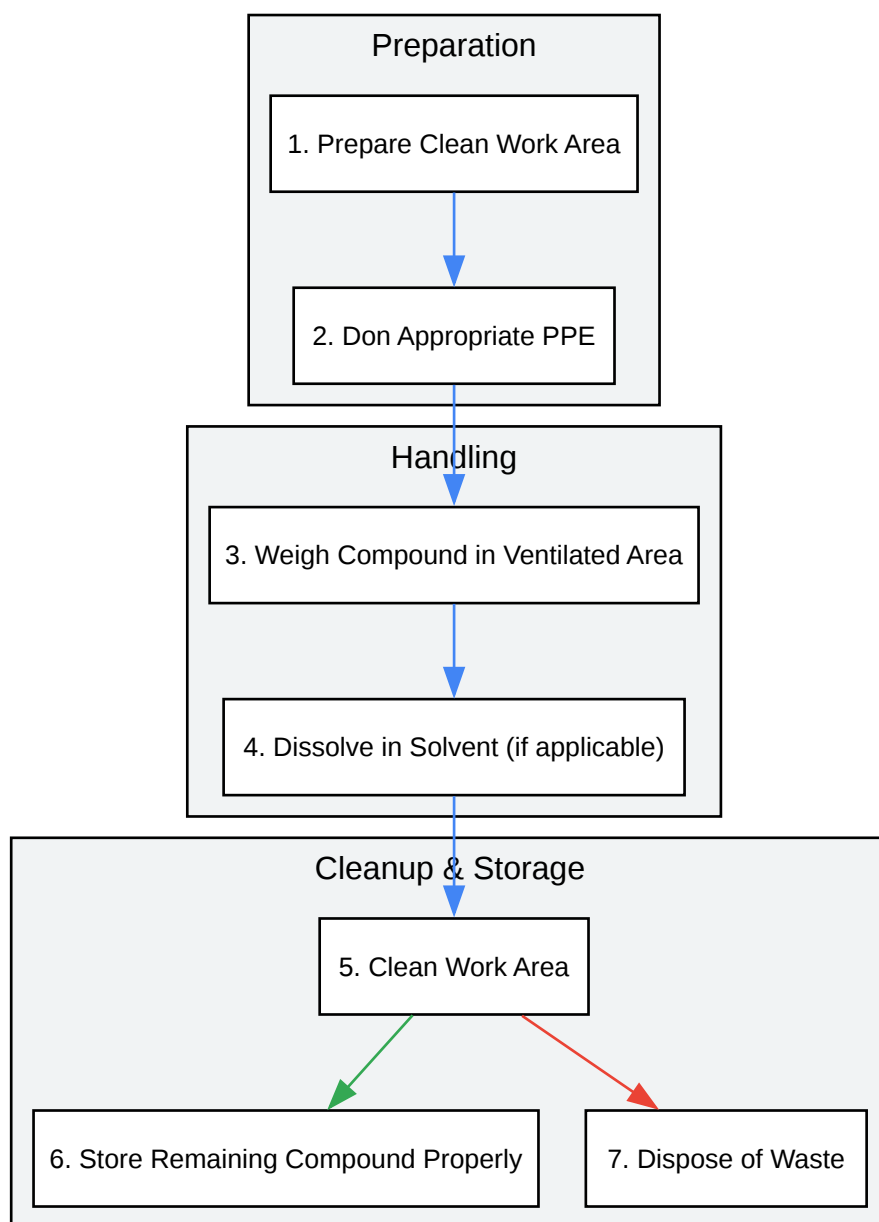
Disposal Plan

Deuterated compounds do not typically require special disposal considerations beyond those for their non-deuterated counterparts.^[9] However, always adhere to local, state, and federal regulations for chemical waste disposal.

Step-by-Step Disposal Protocol

- Waste Collection:
 - Collect waste **N-2-(Hydroxyethyl)-L-valine-d4** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, labeled hazardous waste container.
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the chemical name: "**N-2-(Hydroxyethyl)-L-valine-d4**".
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal Request:
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company. Do not pour chemical waste down the drain.^[10]

Experimental Workflow for Handling **N-2-(Hydroxyethyl)-L-valine-d4**



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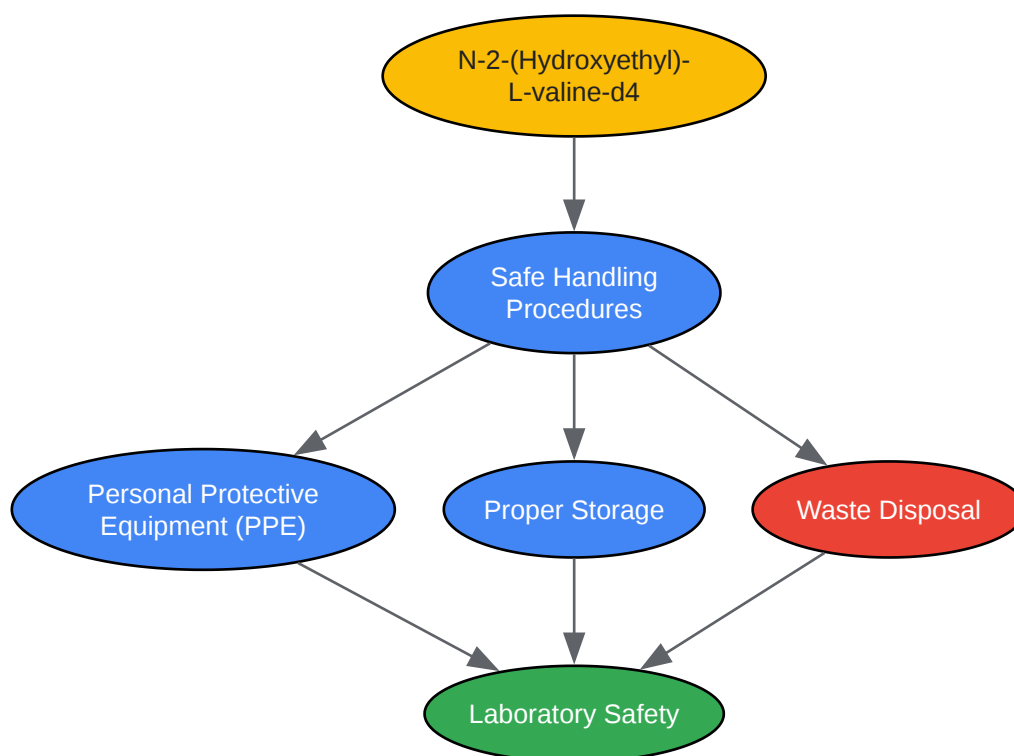
Caption: A workflow diagram illustrating the key steps for safely handling **N-2-(Hydroxyethyl)-L-valine-d4**.

First Aid Measures

In case of accidental exposure, follow these first aid procedures.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. ^[3] ^[4]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops. ^[4]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. ^[4]
Ingestion	Do NOT induce vomiting. Wash out mouth with water and give plenty of water to drink. Seek medical attention. ^[4]

Logical Relationship of Safety Protocols



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Caption: The relationship between the chemical and the safety protocols required for its handling.

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